Structure-Activity Relationship of Aminophthalazinone Derivatives: A Comparative Technical Guide

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Compound of Interest

Compound Name: *5-Amino-2-methylphthalazin-1-one*

Cat. No.: *B8343101*

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Executive Summary & Pharmacophore Logic

Aminophthalazinone derivatives represent a cornerstone in the field of DNA Damage Response (DDR) therapeutics. Their efficacy stems from the phthalazin-1(2H)-one scaffold's ability to mimic the nicotinamide moiety of NAD+, the substrate for PARP enzymes.

Unlike early-generation inhibitors that solely targeted the catalytic domain, optimized aminophthalazinones (e.g., Olaparib) exhibit a dual mechanism: catalytic inhibition and PARP trapping (stabilizing PARP-DNA complexes). This guide dissects the molecular features driving these activities.[1]

The Aminophthalazinone Pharmacophore

The structural logic of these derivatives can be segmented into three distinct regions, each governing a specific aspect of the drug's profile:

- Region A (The Warhead): The Phthalazin-1(2H)-one core.[2][3] It forms critical hydrogen bonds with the PARP active site (specifically Gly863 and Ser904 in PARP1).

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- Region B (The Linker): Typically an aromatic or acyl linker that positions the tail. Rigidity here is crucial for metabolic stability and maintaining the correct vector into the solvent-exposed region.

- Region C (The Solubilizing Tail): Often a piperazine or piperidine moiety. This region modulates pharmacokinetic (PK) properties, solubility, and P-glycoprotein (P-gp) efflux susceptibility.

Detailed Structure-Activity Relationship (SAR)[4]

The following analysis synthesizes data from key derivatives, including Olaparib (AZD2281) and next-generation analogs like AZD2461.

The Phthalazinone Core (Binding Affinity)

The lactam functionality of the phthalazinone is non-negotiable for high affinity.

- C=O Interaction: The carbonyl oxygen acts as a hydrogen bond acceptor for the backbone amide of Gly863.

- N-H Interaction: The lactam nitrogen acts as a hydrogen bond donor to Ser904.

- Substitution Effect: Substituents at the C-5 or C-8 positions of the phthalazinone ring generally reduce potency due to steric clashes within the tight nicotinamide pocket. However, C-4 substitution is the exit vector for the linker (Region B).

The Linker Region (Selectivity & Potency)

The linker connects the core to the solubilizing tail.

- Aromatic Substitution: In Olaparib, a fluoro-substituted benzyl linker is used. The fluorine atom at the ortho position of the benzyl ring (relative to the carbonyl) locks the conformation via intramolecular hydrogen bonding or electrostatic repulsion, improving the binding entropy.

- Chain Length: Extending the alkyl chain between the phthalazinone and the phenyl ring typically decreases potency (IC50 increases from nanomolar to micromolar range) due to the loss of entropic constraint.

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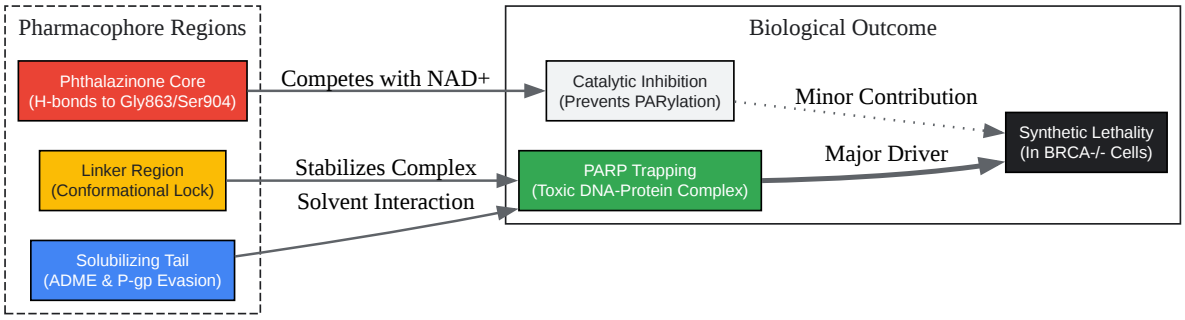
The Tail Region (ADME & Trapping)

- Piperazine Moiety: A piperazine tail improves water solubility. However, the unsubstituted nitrogen is often a metabolic liability.
- Acylation (Olaparib): Capping the piperazine with a cyclopropanecarbonyl group (as in Olaparib) balances lipophilicity (logP ~1.8) and solubility while preventing rapid metabolism.
- P-gp Evasion (AZD2461): Modifications to the tail (e.g., replacing the cyclopropyl with other aliphatic groups or altering the piperazine substitution pattern) can reduce substrate affinity for P-glycoprotein, a key resistance mechanism in BRCA-deficient tumors.

Visualization: SAR Logic & Mechanism

The following diagram illustrates the pharmacophore interactions and the dual mechanism of action (Catalytic Inhibition vs. Trapping).



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Caption: Figure 1. Structural logic of aminophthalazinone derivatives linking pharmacophore regions to the dual mechanism of catalytic inhibition and PARP trapping.

Comparative Performance Analysis

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Aminophthalazinones (e.g., Olaparib) are often compared to other scaffolds like Triazolo-pyridazines (Talazoparib) and Indazoles (Niraparib).

Quantitative Comparison Table

Feature	Aminophthalazinone (Olaparib)	Triazolo-pyridazine (Talazoparib)	Indazole (Niraparib)
Scaffold Class	Phthalazin-1(2H)-one	Triazolo-pyridazine	Indazole carboxamide
PARP1 IC50 (Enzymatic)	~5 nM	~0.6 nM	~3.8 nM
PARP Trapping Potency	Moderate (++)	Very High (++++)	High (+++)
Selectivity (PARP1/2)	High	High	High
Cytotoxicity (IC50)	~1-3 µM (wild type)	~0.01-0.1 µM (wild type)	~1-2 µM (wild type)
Key Advantage	Balanced profile; well-established safety.	Highest potency; effective in low expression.	High bioavailability; longer half-life.
Key Limitation	P-gp substrate liability (resistance).	Higher myelotoxicity due to potency.	Thrombocytopenia risks.

Causality of Differences

- Trapping vs. Inhibition: Talazoparib is ~100x more potent at trapping PARP than Olaparib, despite similar catalytic IC50s. This is likely due to the rigid fused ring system of Talazoparib creating a more stable "lock" on the DNA-PARP complex compared to the more flexible linker of the aminophthalazinone scaffold.

- Safety Profile: The "moderate" trapping ability of aminophthalazinones translates to a wider therapeutic window, reducing the severity of bone marrow suppression compared to stronger trappers.

Experimental Protocols for Validation

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To validate the SAR of a new aminophthalazinone derivative, two distinct assays are required: one for enzymatic inhibition and one for trapping efficiency.

Protocol 1: In Vitro PARP1 Enzymatic Inhibition Assay (HTS Compatible)

Objective: Determine the IC50 of the derivative against purified PARP1 enzyme.

Materials:

- Recombinant Human PARP1 Enzyme.
- Substrate: Biotinylated NAD+ (bio-NAD+).
- Activator: Nicked DNA (Calf Thymus DNA).
- Detection: Streptavidin-HRP + Chemiluminescent substrate.

Workflow:

- Preparation: Dilute compounds in DMSO (keep final DMSO < 1%).
- Incubation: Mix PARP1 (0.5 units/well), Nicked DNA, and compound in Assay Buffer (50 mM Tris-HCl pH 8.0, 10 mM MgCl2). Incubate for 15 mins at RT.
- Reaction Start: Add bio-NAD+ cocktail. Incubate for 60 mins.
- Quenching: Add Streptavidin-HRP.
- Readout: Measure chemiluminescence.
- Analysis: Plot dose-response curve (Log[inhibitor] vs. Response) to calculate IC50.
  - Self-Validation: Include Olaparib as a positive control (Expected IC50: ~5 nM).

Protocol 2: Chromatin-Bound PARP Trapping Assay

Objective: Quantify the ability of the derivative to trap PARP1 on DNA in live cells.

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Workflow:

- Treatment: Treat cells (e.g., HeLa or MDA-MB-436) with the derivative (1 µM and 10 µM) for 4 hours.
  - Note: Add Methyl Methanesulfonate (MMS, 0.01%) for the last hour to induce DNA damage and stimulate PARP recruitment.
- Fractionation (Critical Step):
  - Harvest cells.[4]
  - Lyse in Soluble Buffer (100 mM NaCl, 300 mM Sucrose, 3 mM MgCl2, 0.5% Triton X-100). Centrifuge at low speed. -> Supernatant = Soluble Fraction.
  - Wash pellet.
  - Lyse pellet in Nuclear Buffer (50 mM Tris pH 7.4, 150 mM NaCl, 1% SDS, Benzonase nuclease). -> Supernatant = Chromatin-Bound Fraction.
- Western Blot:
  - Load equal protein amounts from both fractions.
  - Blot for PARP1.[5][6][7][8]
- Quantification: Calculate the ratio of Chromatin-Bound PARP1 / Total PARP1.
  - Interpretation: A higher ratio compared to vehicle indicates successful trapping.

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